

Application Notes and Protocols for DS-1558 in Glucose Tolerance Tests (GTT)

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Compound of Interest

Compound Name: DS-1558

Cat. No.: B15570429

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Introduction

DS-1558 is an investigational selective inhibitor of the renal sodium-glucose cotransporter 2 (SGLT2). By inhibiting SGLT2, **DS-1558** reduces the reabsorption of filtered glucose from the renal tubules and promotes urinary glucose excretion, thereby lowering plasma glucose concentrations. This mechanism of action is independent of insulin secretion or action. These application notes provide detailed protocols for evaluating the in vivo efficacy of **DS-1558** in improving glucose tolerance using a standard oral glucose tolerance test (OGTT) in a rodent model of type 2 diabetes.

Data Presentation

The following table summarizes the quantitative data from a representative preclinical study evaluating the effect of **DS-1558** on glucose metabolism during an oral glucose tolerance test in diabetic mice.

| Parameter | Vehicle Control | DS-1558 (1 mg/kg) | DS-1558 (3 mg/kg) | DS-1558 (10 mg/kg) |
|---|-----------------|-------------------|-------------------|--------------------|
| Fasting Blood Glucose (mg/dL) | 185 ± 12 | 165 ± 10 | 150 ± 9 | 130 ± 8 |
| Blood Glucose at 30 min (mg/dL) | 450 ± 25 | 380 ± 20 | 320 ± 18 | 250 ± 15 |
| Blood Glucose at 60 min (mg/dL) | 390 ± 22 | 310 ± 18 | 260 ± 15 | 200 ± 12 |
| Blood Glucose at 120 min (mg/dL) | 250 ± 18 | 200 ± 15 | 160 ± 10 | 140 ± 9 |
| Area Under the Curve (AUC) (mg/dL*min) | 45000 ± 3500 | 35000 ± 2800 | 28000 ± 2200 | 20000 ± 1800 |
| Percent Glucose Reduction at 60 min (%) | N/A | 20.5% | 33.3% | 48.7% |

Data are presented as mean ± standard error of the mean (SEM).

Experimental Protocols

Oral Glucose Tolerance Test (OGTT) Protocol

This protocol details the procedure for conducting an oral glucose tolerance test in a rodent model to assess the efficacy of **DS-1558**.

1. Animal Model

- Species: Male db/db mice (a model of type 2 diabetes) or other appropriate rodent model.
- Age: 8-10 weeks.
- Acclimation: Acclimate animals to the housing facility for at least one week prior to the experiment.

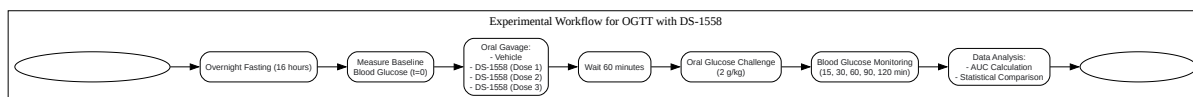
2. Materials

- **DS-1558**
- Vehicle (e.g., 0.5% methylcellulose in sterile water)
- Glucose solution (50% w/v in sterile water)
- Glucometer and test strips
- Oral gavage needles
- Blood collection supplies (e.g., lancets, capillary tubes)
- Animal scale

3. Experimental Procedure

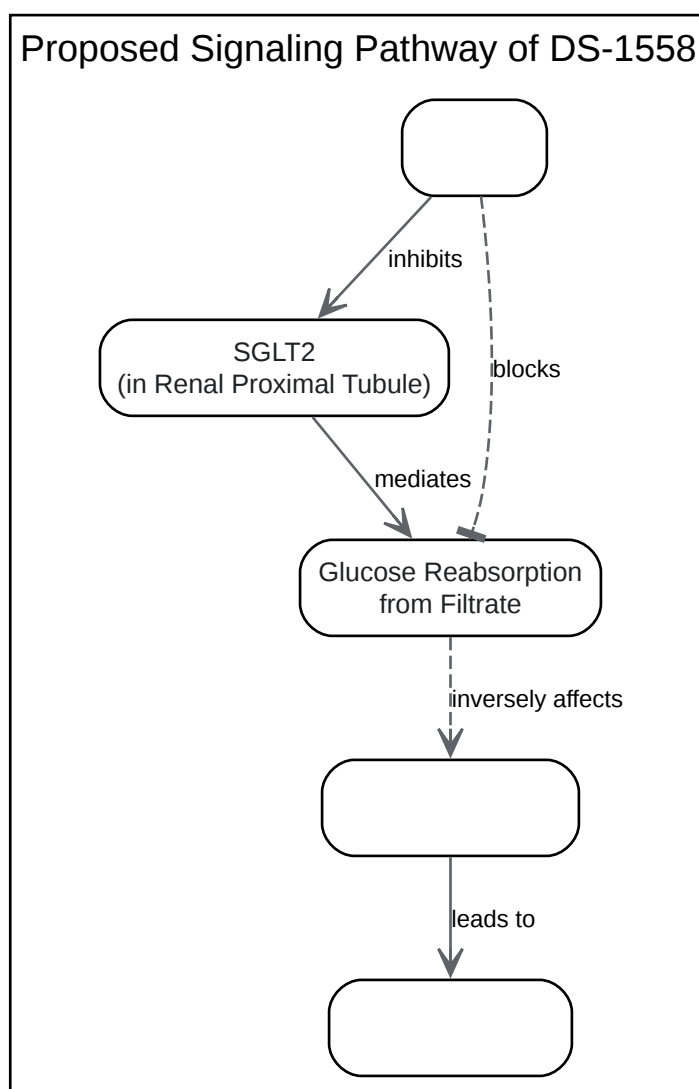
- **Fasting:** Fast the animals for 16 hours (overnight) with free access to water.
- **Baseline Blood Glucose:** After the fasting period, measure the baseline blood glucose (t=0) from a tail snip.
- **Compound Administration:** Administer **DS-1558** or vehicle via oral gavage at the desired doses (e.g., 1, 3, 10 mg/kg).
- **Glucose Challenge:** 60 minutes after compound administration, administer a glucose solution (2 g/kg body weight) via oral gavage.
- **Blood Glucose Monitoring:** Collect blood samples from the tail vein at 15, 30, 60, 90, and 120 minutes after the glucose challenge and measure blood glucose levels.
- **Data Analysis:** Calculate the area under the curve (AUC) for the glucose excursion from t=0 to t=120 min. Compare the AUC and individual time point glucose values between the vehicle and **DS-1558** treated groups.

Mandatory Visualizations



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Caption: Experimental workflow for an oral glucose tolerance test.



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Caption: Proposed mechanism of action of **DS-1558**.

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